

Application Notes and Protocols for 3-Butoxyaniline

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Compound of Interest

Compound Name: *3-butoxyaniline*

Cat. No.: *B1281059*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures and critical safety information for the handling and storage of **3-butoxyaniline**. This document is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Chemical and Physical Properties

3-Butoxyaniline is an aromatic amine that requires careful handling due to its potential toxicity. The following table summarizes its key physical and chemical properties.

Table 1: Physical and Chemical Properties of **3-Butoxyaniline**

| Property | Value | Reference |
|-------------------|--|---------------------|
| CAS Number | 23079-68-7 | [1] |
| Molecular Formula | C ₁₀ H ₁₅ NO | [2] |
| Molecular Weight | 165.23 g/mol | [2] |
| Appearance | Brown liquid | [2] |
| Boiling Point | 282.8 ± 13.0 °C at 760 mmHg | |
| Density | 1.0 ± 0.1 g/cm ³ | |
| Flash Point | 127.5 ± 13.1 °C | |
| Solubility | Aromatic amines are generally slightly soluble in water and soluble in organic solvents. | [3] |
| Vapor Pressure | 0.0 ± 0.6 mmHg at 25°C | |

Toxicological Data

While specific toxicological data for **3-butoxyaniline** is limited, the toxicity of aniline and its derivatives provides a basis for assessing its potential hazards. Aromatic amines are known to be readily absorbed through the skin and can be toxic.[\[4\]](#) The primary effect of acute exposure to aniline is the formation of methemoglobin, which impairs the blood's ability to carry oxygen.[\[5\]](#)

Table 2: Toxicological Data for Aniline and its Derivatives

| Substance | CAS Number | Oral LD ₅₀ (mg/kg, rat) | Dermal LD ₅₀ (mg/kg, rabbit) | Inhalation LC ₅₀ (mg/L, 4h, rat) | Reference |
|-----------------|------------|--|---|---|-----------|
| Aniline | 62-53-3 | 250 - 930 | 820 - 1540 | 1.86 - 3.3 | [6][7] |
| 4-Butoxyaniline | 4344-55-2 | Harmful if swallowed (Acute Tox. 4) | Harmful in contact with skin (Acute Tox. 4) | Harmful if inhaled (Acute Tox. 4) | [8] |

Experimental Protocols

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **3-butoxyaniline** to prevent exposure.

Table 3: Personal Protective Equipment (PPE) Recommendations

| Protection Type | Specification | Rationale | Reference |
|------------------------|--|--|-----------|
| Eye/Face Protection | Chemical safety goggles or a face shield. | Protects against splashes and vapors that can cause serious eye irritation. | [9] |
| Skin Protection | Chemical-resistant gloves (e.g., Butyl rubber, Viton®). A lab coat or chemical-resistant apron. | Aromatic amines can be absorbed through the skin. Damaged skin increases absorption. | [4][10] |
| Respiratory Protection | Use in a well-ventilated area. If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with an organic vapor cartridge. | Vapors can be harmful if inhaled, causing respiratory tract irritation. | [9][11] |

Storage and Handling Procedures

Proper storage and handling are crucial to maintain the chemical's integrity and ensure laboratory safety.

Receiving and Unpacking:

- Visually inspect packages for damage or leaks before accepting.
- Wear appropriate PPE during unpacking.
- Unpack in a designated area, preferably within a chemical fume hood.

Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[12]

- Keep containers tightly closed to prevent the escape of vapors.
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid anhydrides.[\[13\]](#)
- Ensure the storage area is clearly labeled with the appropriate hazard warnings.

Handling:

- All work with **3-butoxyaniline** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[14\]](#)
- Use non-sparking tools and equipment to prevent ignition.
- Ground and bond containers during transfer to avoid static discharge.
- Avoid contact with skin and eyes.[\[15\]](#)
- After handling, wash hands thoroughly with soap and water.

Spill and Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect: Use non-sparking tools to collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Report: Report the incident to the appropriate safety personnel.

For large spills, evacuate the area and contact emergency services.

Exposure Response:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[16]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[16]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.[16]

Waste Disposal

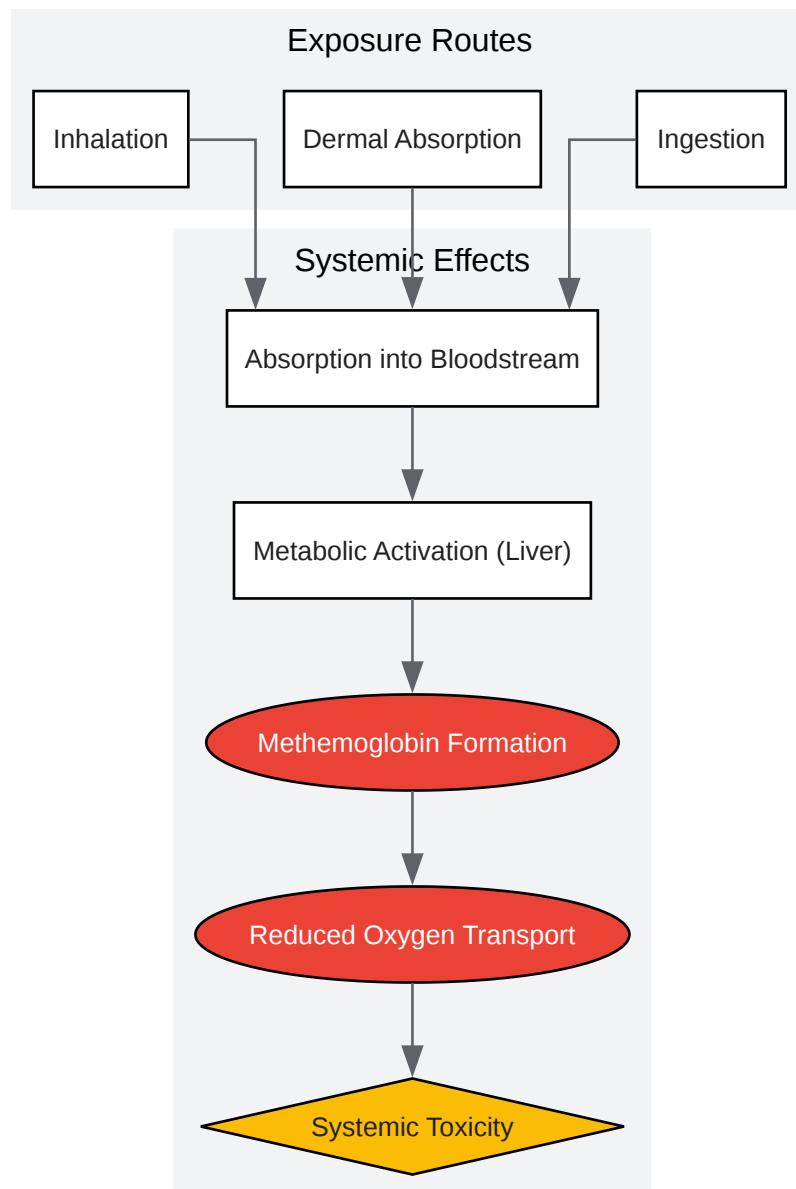
All waste containing **3-butoxyaniline** must be treated as hazardous waste.

- Collect waste in a designated, labeled, and sealed container.
- Dispose of the waste through your institution's hazardous waste management program.
- Do not dispose of **3-butoxyaniline** down the drain.[14]

Visualizations

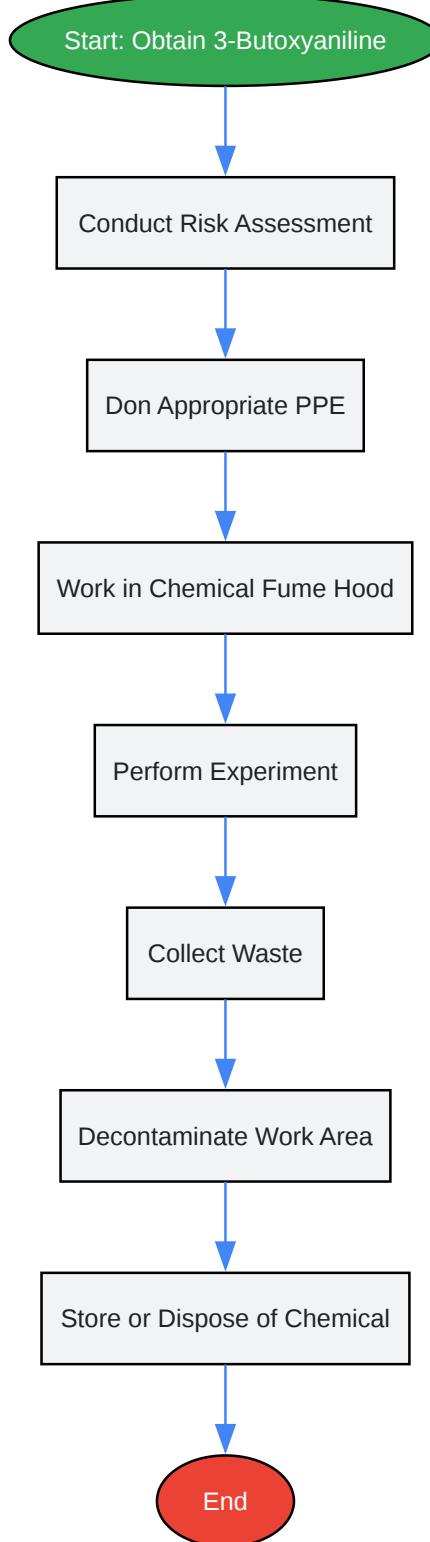
The following diagrams illustrate key pathways and workflows related to the safe handling of **3-butoxyaniline**.

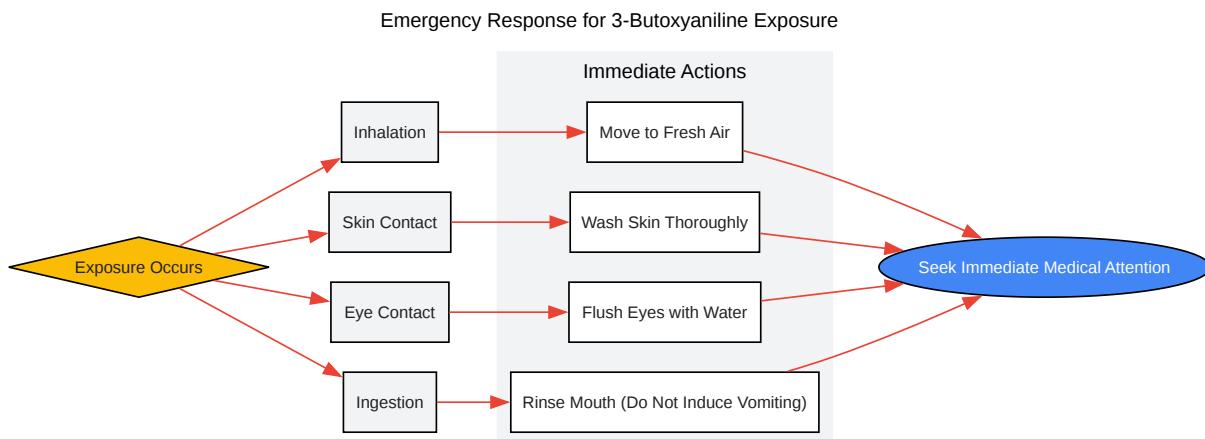
General Toxicity Pathway of Aromatic Amines

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Caption: General toxicity pathway of aromatic amines.

Safe Handling Workflow for 3-Butoxyaniline

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **3-butoxyaniline**.



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Caption: Emergency response for **3-butoxyaniline** exposure.

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